

Solubility Profile of Cyanofenphos: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **cyanofenphos**, an organophosphorus insecticide, in both aqueous and organic media. The information compiled herein is intended to support research, development, and analytical activities involving this compound. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Physical and Chemical Properties of Cyanofenphos

Cyanofenphos (O-(4-cyanophenyl) O-ethyl phenylphosphonothioate) is an organophosphorus compound with the chemical formula C₁₅H₁₄NO₂PS. There are some discrepancies in the reported physical state and melting point of **cyanofenphos**. It has been described as both a white crystalline solid and a colorless to pale yellow liquid[1]. The melting point has been reported in the range of 83°C to 96°C.

Quantitative Solubility Data

The solubility of **cyanofenphos** has been determined in water and a range of organic solvents. The available quantitative data are summarized in the table below. It is important to note the variation in reported water solubility values, which may be attributed to differences in experimental conditions such as temperature.



Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20 (pH 7)	6.0 mg/L	[2]
Water	30	0.6 mg/L	[3][4]
Methanol	Not Specified	515,000 mg/L (51.5 g/100mL)	
Organic Solvents (unspecified)	20	89,000 mg/L (8.9 g/100mL)	[2]

Qualitative Solubility in Organic Solvents

While extensive quantitative data is limited in publicly accessible literature, qualitative solubility information for **cyanofenphos** is available.

Cyanofenphos is reported to be soluble in:

- Ketones: Acetone, methyl ethyl ketone, methyl isobutyl ketone, cyclohexanone[1]
- Aromatic Hydrocarbons: Benzene, toluene, xylene, methylnaphthalene[1]
- Chlorinated Solvents: Methylene dichloride, chloroform[1]
- Other Solvents: Acetonitrile, dimethyl formamide, ethyl cellosolve[1]

The availability of commercial **cyanofenphos** solutions in acetone, methanol, and acetonitrile further substantiates its solubility in these solvents[5].

Cyanofenphos is reported to be slightly soluble in:

- Methanol[1]
- Isopropanol[1]
- Kerosene[1]
- Soybean oil[1]



It is noteworthy that the qualitative description of "slightly soluble" in methanol contradicts the high quantitative solubility value presented in the table. This discrepancy may arise from different sources or experimental methodologies.

Experimental Protocols for Solubility Determination

The following protocols are based on internationally recognized guidelines for determining the solubility of chemical substances.

Determination of Water Solubility (Based on OECD Guideline 105)

This method is applicable for determining the water solubility of substances up to their detection limit.

- 1. Principle: The solubility in water is determined by the saturation mass concentration of the substance in water at a given temperature. The "shake-flask method" is a common technique where the substance is agitated in water until equilibrium is reached.
- 2. Materials and Apparatus:
- Analytical balance
- Sieve with an aperture size of 150 μm
- Thermostatically controlled water bath or shaker
- Centrifuge (if necessary)
- Analytical instrumentation appropriate for the quantification of cyanofenphos (e.g., High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography (GC) with a suitable detector).
- pH meter
- 3. Procedure:



- Preparation of Test Substance: Ensure the **cyanofenphos** to be tested is of high purity. If it is a solid, it should be pulverized to a fine powder.
- Preliminary Test: To estimate the approximate solubility, add increasing amounts of
 cyanofenphos to a fixed volume of water in a flask. Agitate at the test temperature and
 visually inspect for dissolution. This helps in determining the appropriate amount of
 substance for the definitive test.
- Definitive Test: a. Add an excess amount of cyanofenphos (as determined from the preliminary test) to a flask containing a known volume of distilled or deionized water. b. Tightly seal the flask and place it in a thermostatically controlled shaker or water bath. Agitate the flask at a constant temperature (e.g., 20°C or 30°C) for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic sampling (e.g., at 24, 48, and 72 hours) to ensure equilibrium has been reached (i.e., the concentration in solution does not change significantly between time points). c. After equilibration, allow the undissolved material to settle. If necessary, centrifuge the solution at a controlled temperature to separate the solid phase. d. Carefully extract a sample from the clear, saturated aqueous phase. e. Analyze the concentration of cyanofenphos in the sample using a validated analytical method.
- Data Analysis: The solubility is reported as the average of at least three replicate determinations, expressed in mg/L or g/100mL. The temperature and pH of the measurement should also be reported.

Determination of Solubility in Organic Solvents (General Protocol)

A standardized method for organic solvent solubility is the CIPAC MT 181 method. The following is a general outline of the procedure.

- 1. Principle: Similar to the water solubility test, the principle is to create a saturated solution of the solute in the organic solvent at a specific temperature and then determine the concentration of the solute in that solution.
- 2. Materials and Apparatus:

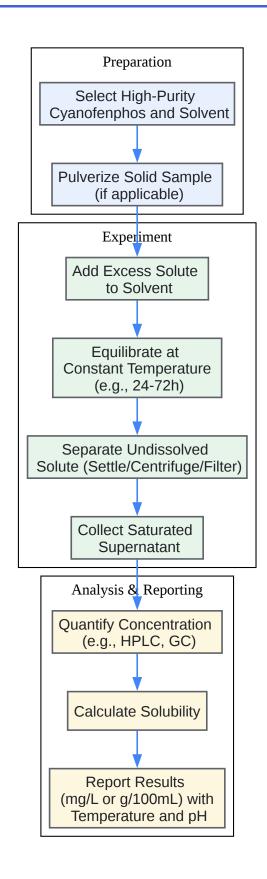


- Analytical balance
- Volumetric flasks
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., HPLC, GC).
- 3. Procedure:
- Solvent Selection: Choose the organic solvent(s) of interest. Ensure the solvent is of high purity.
- Saturation: Add an excess of cyanofenphos to a known volume of the organic solvent in a sealed flask.
- Equilibration: Agitate the mixture in a thermostatically controlled environment for an adequate period to ensure equilibrium is reached (e.g., 24 hours).
- Separation: Allow the undissolved solid to settle. Filter the supernatant through a solvent-resistant filter (e.g., PTFE) to obtain a clear, saturated solution.
- Quantification: Accurately dilute an aliquot of the saturated solution with the same solvent and analyze the concentration of cyanofenphos using a suitable and validated analytical method.
- Calculation: Calculate the solubility based on the measured concentration and the dilution factor. Express the result in g/100mL or other appropriate units, and report the temperature of the measurement.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of a chemical compound.





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Caption: General workflow for solubility determination.



This guide provides a foundational understanding of the solubility of **cyanofenphos**. For specific research applications, it is recommended to perform solubility determinations under the precise conditions relevant to the intended study.

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